

# Dosing and administration schedule for Sugemalimab in clinical trials

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## Compound of Interest

Compound Name: Sugemalimab

Cat. No.: B178560

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## Application Notes and Protocols for Sugemalimab in Clinical Trials

For Researchers, Scientists, and Drug Development Professionals

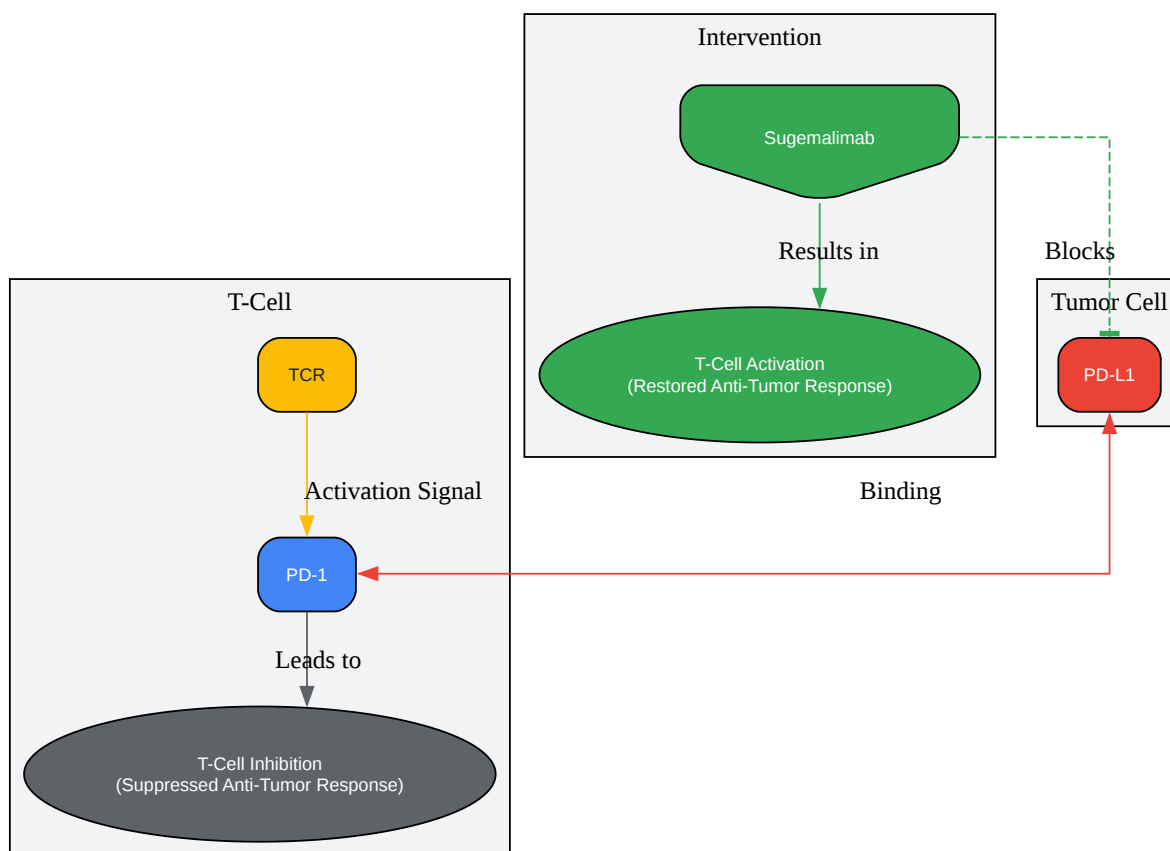
These application notes provide a comprehensive overview of the dosing, administration, and relevant experimental protocols for **Sugemalimab**, a monoclonal antibody targeting the programmed death-ligand 1 (PD-L1). The information is compiled from key clinical trials to guide research and development.

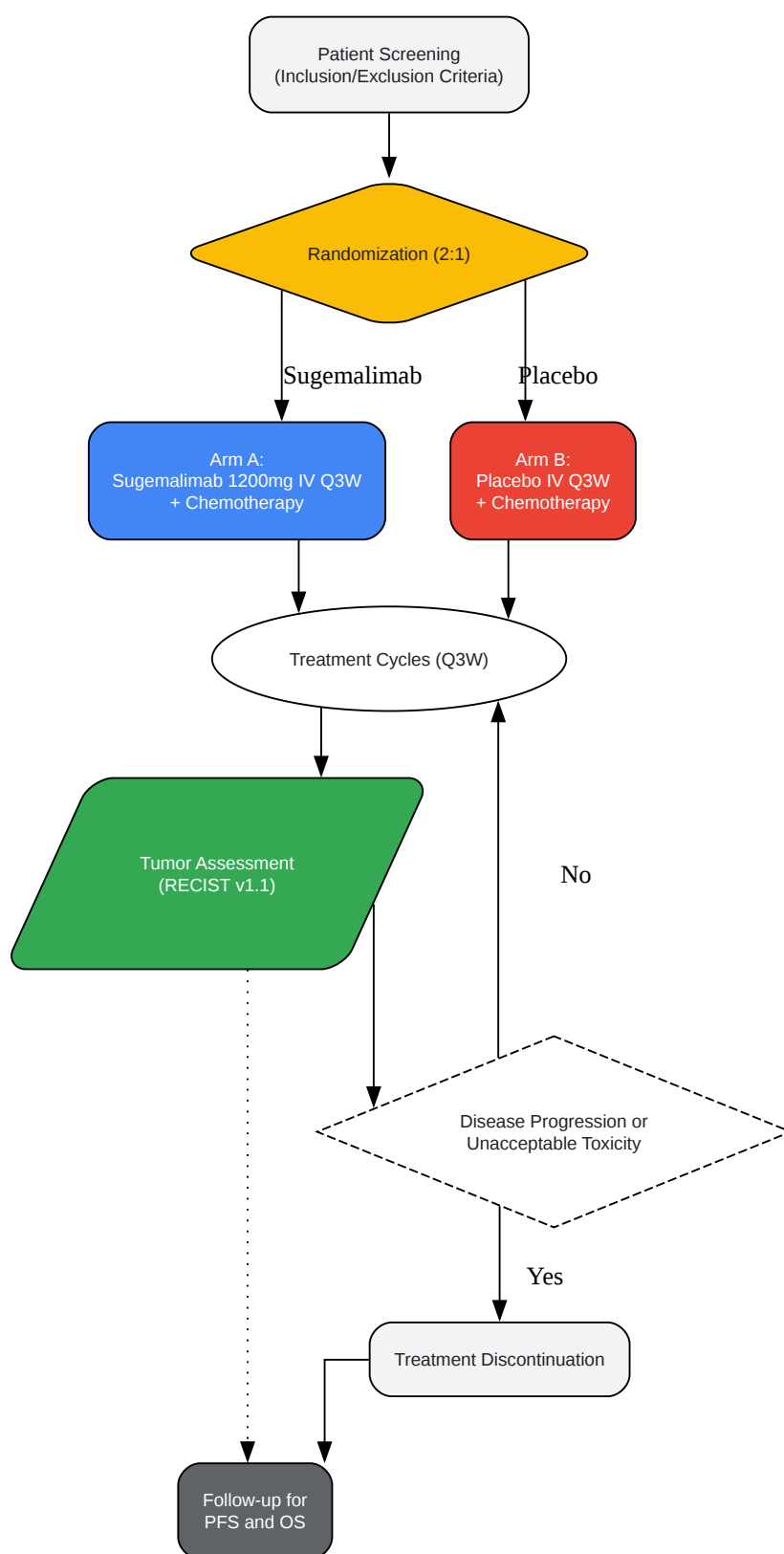
## Mechanism of Action

**Sugemalimab** is an immune checkpoint inhibitor that blocks the interaction between PD-L1 on tumor cells and the PD-1 receptor on T-cells. This blockade disrupts the inhibitory signal that cancer cells use to evade the immune system, thereby restoring the cytotoxic T-cell response against the tumor.

## Signaling Pathway

The PD-1/PD-L1 signaling pathway is a critical negative regulator of the immune response. When PD-L1, often overexpressed on tumor cells, binds to PD-1 on activated T-cells, it initiates a signaling cascade that suppresses T-cell proliferation, cytokine release, and cytotoxic activity. **Sugemalimab**, by binding to PD-L1, prevents this interaction and reinvigorates the anti-tumor immune response.





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